

Application Note: Quantification of Cabozantinib in Human Plasma by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cabozantinib hydrochloride

Cat. No.: B12398556

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Abstract

This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative determination of cabozantinib in human plasma. The protocol utilizes a simple protein precipitation extraction procedure and stable isotope-labeled internal standard for accurate and precise quantification. This method is suitable for pharmacokinetic studies and therapeutic drug monitoring in clinical and research settings.

Introduction

Cabozantinib is a potent small-molecule inhibitor of multiple receptor tyrosine kinases, including MET, VEGFR2, and RET. It is approved for the treatment of various cancers, such as medullary thyroid cancer and renal cell carcinoma. Monitoring plasma concentrations of cabozantinib is crucial for optimizing therapeutic efficacy and minimizing toxicity. This document provides a detailed protocol for the quantification of cabozantinib in human plasma using LC-MS/MS, a highly selective and sensitive analytical technique.

Experimental

Materials and Reagents

- Cabozantinib reference standard
- Cabozantinib-d4 (internal standard, IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Human plasma (K2-EDTA)
- Ultrapure water

Instrumentation

A liquid chromatography system coupled with a triple quadrupole mass spectrometer was used. Specific instruments and columns are detailed in the protocol section.

Sample Preparation

A protein precipitation method was employed for the extraction of cabozantinib and the internal standard from plasma samples.[1] To a 50 μL aliquot of plasma, 10 μL of internal standard working solution (2 $\mu\text{g}/\text{mL}$) is added, followed by 200 μL of acetonitrile.[1] The mixture is vortexed and then centrifuged to pellet the precipitated proteins. The resulting supernatant is transferred for LC-MS/MS analysis.

Alternatively, a liquid-liquid extraction can be performed.[2][3] To a 400 μL plasma sample, 100 μL of internal standard (10 ng/mL) is added and vortexed.[2][3] Then, 100 μL of 0.1N NaOH and 3 mL of an extraction solvent mixture (ethyl acetate: dichloromethane 80:20 v/v) are added, and the sample is vortexed again.[2][3] After centrifugation, the organic layer is transferred and evaporated to dryness, and the residue is reconstituted for injection.

Chromatographic and Mass Spectrometric Conditions

Table 1: Chromatographic Conditions

Parameter	Condition 1	Condition 2
LC System	Agilent 1100 Series or equivalent	UPLC system
Column	Phenomenex Synergi Polar-RP, 4 µm, 50 x 2 mm[1]	Xbridge C18, 5 µm, 50 x 4.6 mm[2]
Mobile Phase A	0.1% Formic acid in Water	10 mM Ammonium Formate in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile	Methanol
Flow Rate	0.4 mL/min (with gradient)[1]	0.7 mL/min (isocratic)[2]
Gradient/Isocratic	Gradient[1]	Isocratic (20:80, A:B)[2]
Injection Volume	5 µL[1]	5 µL[2]
Column Temperature	Ambient	40 °C[2]
Run Time	5 minutes[1]	2.5 minutes[2]

Table 2: Mass Spectrometric Conditions

Parameter	Setting
Mass Spectrometer	Waters Quattro micro or equivalent triple quadrupole[1]
Ionization Mode	Electrospray Ionization (ESI), Positive[1][2][4]
MRM Transitions	
Cabozantinib	m/z 502.2 → 391.1[2] or 502.0 > 323.0[1]
Cabozantinib-d4 (IS)	m/z 506.3 → 391.2[2] or 506.0 > 323.0[1]
Capillary Voltage	4.0 kV[1]
Cone Voltage	60 V[1]
Collision Energy	30-35 V[1][2]
Source Temperature	120 °C[1]
Desolvation Temperature	450 °C[1]

Method Validation Summary

Table 3: Linearity and Sensitivity

Parameter	Result
Linearity Range	5.0 - 5000.0 pg/mL[2] or 50 - 5000 ng/mL[1][5]
Correlation Coefficient (r^2)	≥ 0.9994[2]
Lower Limit of Quantification (LLOQ)	5 pg/mL[2] or 50 ng/mL[1]

Table 4: Precision and Accuracy

QC Level	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
Low	1.95 - 2.37[2]	2.93 - 9.3[2]	99.5 - 104.8[2]
Medium	< 5.0[1][5]	< 5.0[1][5]	103.4 - 105.4[1][5]
High	< 5.0[1][5]	< 5.0[1][5]	103.4 - 105.4[1][5]

Table 5: Recovery and Matrix Effect

Parameter	Result
Recovery	89.7% - 91.2%[2] or 103.0% - 107.7%[1][5]
Matrix Effect	-41.3% to -47.5%[1][5]

Table 6: Stability

Stability Condition	Result (% Recovery)
Freeze-Thaw (3 cycles)	97.7% - 104.9%[1][5]
Bench-Top (4 hours, RT)	100.1% - 104.9%[1][5]
Long-Term (-80°C, 3 months)	103.4% - 111.4%[1][5]

Protocols

Protocol 1: Preparation of Stock and Working Solutions

- Cabozantinib Stock Solution (1 mg/mL): Accurately weigh and dissolve the cabozantinib reference standard in methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve cabozantinib-d4 in methanol.
- Working Solutions: Prepare serial dilutions of the cabozantinib stock solution with a 50:50 mixture of acetonitrile and water to create calibration standards. Prepare the internal

standard working solution by diluting the IS stock solution.

Protocol 2: Sample Preparation (Protein Precipitation)

- Pipette 50 μL of plasma sample, calibration standard, or quality control sample into a microcentrifuge tube.
- Add 10 μL of the internal standard working solution (e.g., 2 $\mu\text{g/mL}$) to each tube and vortex briefly.
- Add 200 μL of cold acetonitrile to each tube.[\[1\]](#)
- Vortex for 30 seconds to precipitate proteins.[\[1\]](#)
- Centrifuge at 17,200 $\times g$ for 10 minutes.[\[1\]](#)
- Transfer the supernatant to an autosampler vial for analysis.

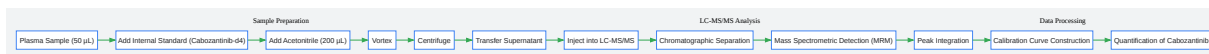
Protocol 3: LC-MS/MS Analysis

- Set up the LC-MS/MS system with the conditions specified in Tables 1 and 2.
- Equilibrate the column with the initial mobile phase composition.
- Inject 5 μL of the prepared sample.
- Acquire data in Multiple Reaction Monitoring (MRM) mode.

Protocol 4: Data Analysis

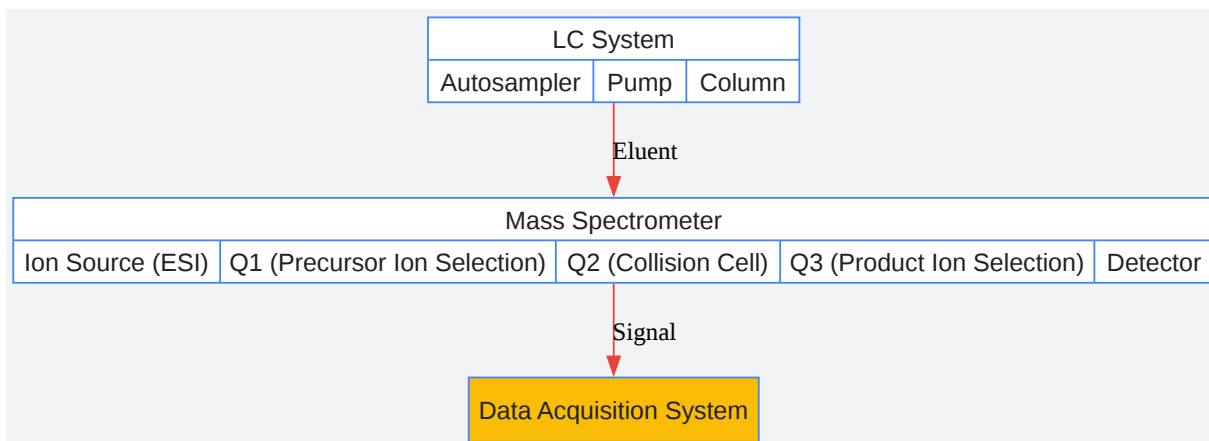
- Integrate the peak areas for cabozantinib and the internal standard.
- Calculate the peak area ratio (analyte/IS).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards using a weighted ($1/x^2$) linear regression.
- Determine the concentration of cabozantinib in the unknown samples from the calibration curve.

Visualizations



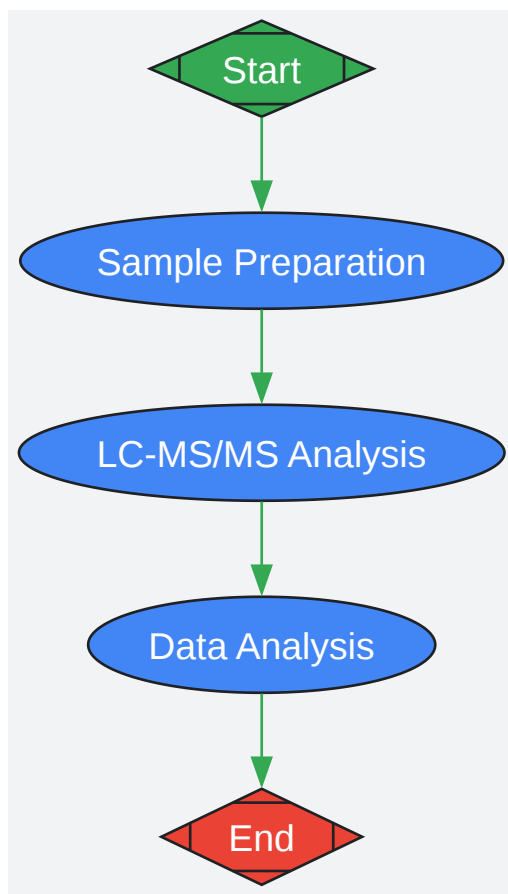
[Click to download full resolution via product page](#)

Caption: Experimental workflow for cabozantinib quantification.



[Click to download full resolution via product page](#)

Caption: Logical diagram of the LC-MS/MS system.



[Click to download full resolution via product page](#)

Caption: Simplified analytical process overview.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quantitation of Cabozantinib in Human Plasma by LC–MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. scielo.br [scielo.br]
- 3. scielo.br [scielo.br]

- 4. Method development and validation of cabozantinib by LC-MS/MS [pharmacia.pensoft.net]
- 5. Quantitation of Cabozantinib in Human Plasma by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantification of Cabozantinib in Human Plasma by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12398556#lc-ms-ms-method-for-quantification-of-cabozantinib-in-plasma-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com